

Safeguarding Your Research: A Comprehensive Guide to Handling Isosalvianolic Acid C

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Compound of Interest

Compound Name: *Isosalvianolic Acid C*

Cat. No.: *B15613802*

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For Immediate Reference: Key Safety and Handling Information for **Isosalvianolic Acid C**

This guide provides essential safety protocols and logistical information for researchers, scientists, and drug development professionals working with **Isosalvianolic Acid C**. Adherence to these procedures is critical for ensuring personal safety and maintaining a secure laboratory environment. **Isosalvianolic Acid C** is classified as an acute oral toxicant (Category 4), a skin irritant (Category 2), a serious eye irritant (Category 2A), and may cause respiratory irritation (Category 3)[1]. The chemical, physical, and toxicological properties have not been completely investigated[1].

Personal Protective Equipment (PPE) Requirements

Proper selection and use of Personal Protective Equipment (PPE) are the first line of defense against exposure. The following table summarizes the required PPE for handling **Isosalvianolic Acid C**.

PPE Category	Specification	Rationale
Eye Protection	Safety goggles with side-shields or a face shield.	Protects against splashes and airborne dust particles that can cause serious eye irritation[1][2].
Hand Protection	Nitrile, neoprene, or butyl rubber gloves. For incidental contact with dilute solutions, double-gloving with nitrile gloves is recommended.	Prevents skin contact, which can cause irritation[1][2]. Phenolic compounds can be absorbed through the skin[3].
Body Protection	A fully buttoned lab coat, long pants, and closed-toe shoes. For tasks with a higher risk of splashes, a butyl rubber or neoprene apron is recommended.	Minimizes skin exposure and contamination of personal clothing[2][4].
Respiratory Protection	A NIOSH-approved respirator is necessary when handling the powder outside of a fume hood or when aerosol formation is possible.	Prevents inhalation of dust, which may cause respiratory tract irritation[1][5].

Engineering Controls and Work Practices

Engineering controls are designed to remove the hazard at the source.

Control	Specification	Rationale
Ventilation	All handling of Isosalvianolic Acid C, especially of the solid form and when preparing solutions, must be conducted in a certified chemical fume hood.	A fume hood contains airborne particles and vapors, preventing inhalation exposure[2][3][4].
Safety Stations	An accessible safety shower and eyewash station must be located in the immediate work area.	Provides immediate decontamination in case of accidental exposure[1][3].
Work Practices	Avoid creating dust and aerosols. Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.	Minimizes the risk of ingestion and inadvertent exposure[1].

Procedural Guidance: From Receipt to Disposal

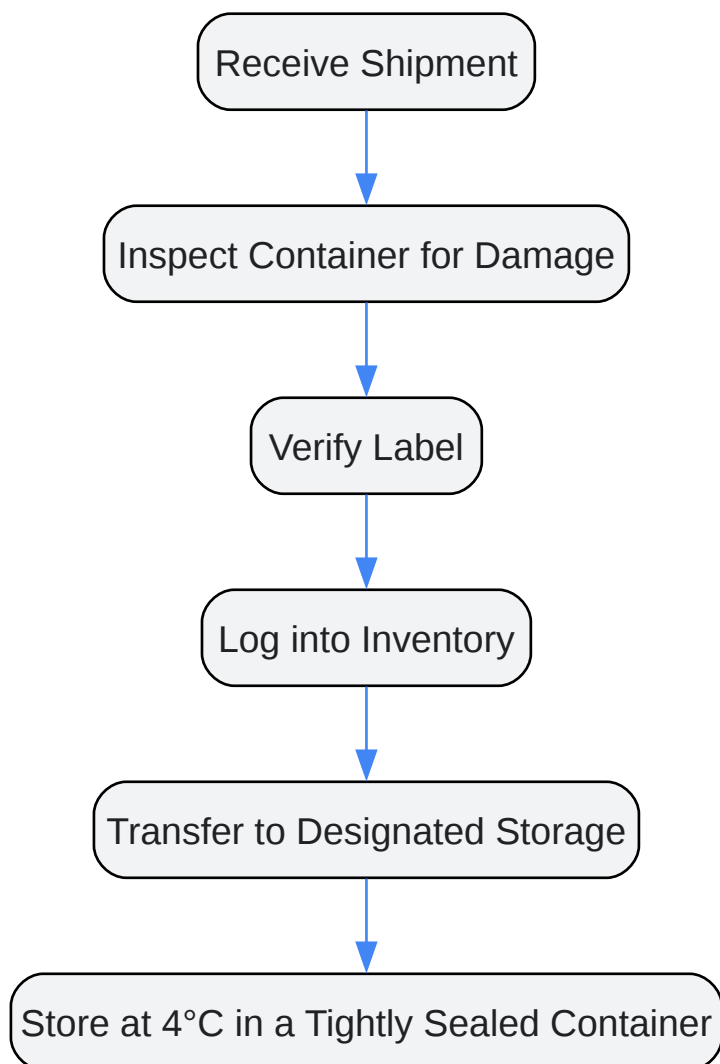
Following a structured workflow is crucial for safety and experimental integrity.

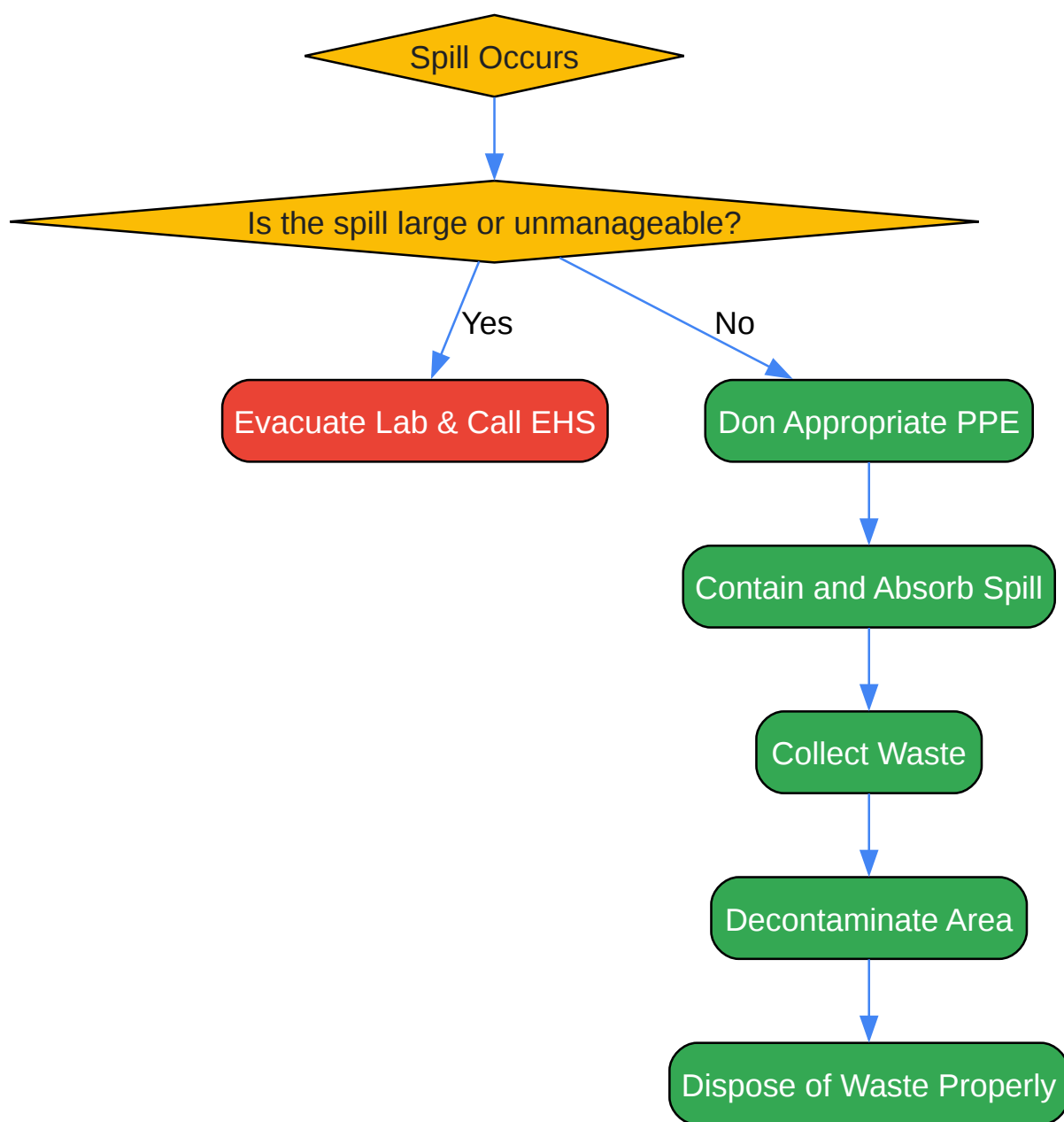
Receiving and Storage

Upon receiving **Isosalvianolic Acid C**, immediately transfer it to a designated storage area.

Aspect	Procedure
Storage Conditions	Store in a tightly sealed container in a cool, dry, and well-ventilated area away from direct sunlight and sources of ignition. Recommended storage temperature is 4°C[1].
Labeling	Ensure the container is clearly labeled with the chemical name, hazard pictograms, and date of receipt.

The following diagram illustrates the receiving and storage workflow.





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